

# Best practices for handling and storing tosyl-methamphetamine reference standards

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## Compound of Interest

Compound Name: *Tosyl-methamphetamine*

Cat. No.: *B2849896*

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## Technical Support Center: Tosyl-Methamphetamine Reference Standards

This technical support center provides researchers, scientists, and drug development professionals with best practices for handling and storing **tosyl-methamphetamine** reference standards. It includes frequently asked questions (FAQs) and troubleshooting guides in a question-and-answer format to address specific issues that may be encountered during experiments.

### Frequently Asked Questions (FAQs)

Q1: What is **tosyl-methamphetamine** and what is it used for?

A1: **Tosyl-methamphetamine**, also known as (S)-Methamphetamine p-toluenesulfonamide, is an analytical reference standard.<sup>[1][2]</sup> It is categorized as a precursor in the synthesis of (S)-methamphetamine and is primarily intended for research and forensic applications.<sup>[1][2]</sup>

Q2: What are the general characteristics of the **tosyl-methamphetamine** reference standard?

A2: The general characteristics are summarized in the table below.

Characteristic	Value
Synonyms	(S)-Methamphetamine para-toluenesulfonamide, Tosyl-Methamphetamine, TS-Methamphetamine[1][2][3]
Molecular Formula	C <sub>17</sub> H <sub>21</sub> NO <sub>2</sub> S[2][3]
Formula Weight	303.4 g/mol [2]
Purity	≥98%[1][2]
Formulation	A 10 mg/mL solution in methyl acetate[2]
Solubility	Miscible in DMSO; 10 mg/mL in Methyl Acetate[2]
λ <sub>max</sub>	234 nm[1][2]

Q3: How should **tosyl-methamphetamine** reference standards be stored?

A3: The reference standard should be stored at -20°C.[1][2][3] Under these conditions, the product has a stability of at least 5 years.[1][2]

Q4: What are the shipping conditions for this reference standard?

A4: The product is typically shipped at room temperature in the continental US, though this may vary for other locations.[2]

## Handling and Safety

Q1: What are the primary safety concerns when handling **tosyl-methamphetamine**?

A1: **Tosyl-methamphetamine** should be considered hazardous.[1] It is crucial to avoid ingestion, inhalation, and contact with eyes, skin, or clothing.[1] Always wash hands thoroughly after handling.[1] It is recommended to handle the substance in a well-ventilated area or under a chemical fume hood.

Q2: What personal protective equipment (PPE) should be worn when working with this standard?

A2: Based on safety data for similar tosyl compounds, the following PPE is recommended:

- Eye/Face Protection: Safety glasses with side shields or goggles.
- Skin Protection: Chemical-resistant gloves (e.g., nitrile).
- Respiratory Protection: A NIOSH-approved respirator may be necessary if working with the material outside of a fume hood or if there is a risk of aerosolization.

Q3: What should I do in case of accidental exposure?

A3:

- After inhalation: Move the person to fresh air.
- After skin contact: Immediately wash the affected area with soap and water.
- After eye contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.
- After ingestion: Rinse mouth with water. Do NOT induce vomiting.

In all cases of exposure, seek medical attention and consult the Safety Data Sheet (SDS) for the product.

## Experimental Protocols

Q1: How do I prepare working solutions from the 10 mg/mL stock solution in methyl acetate?

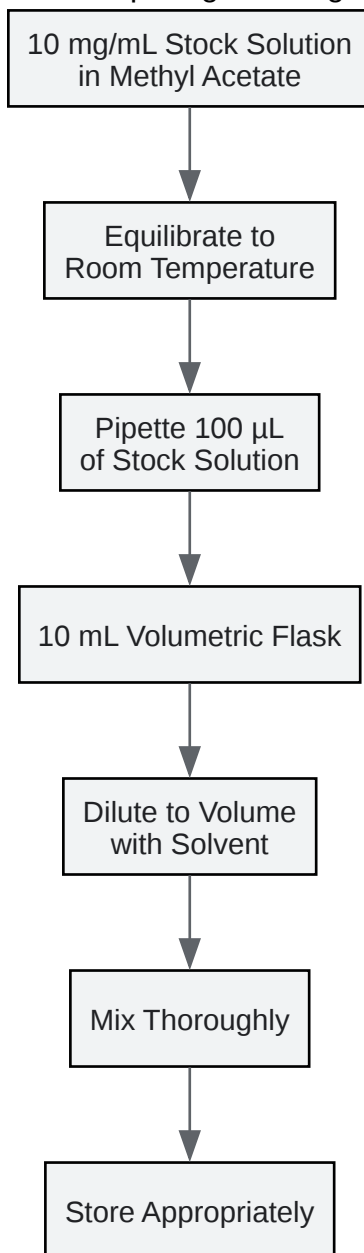
A1: To prepare working solutions, perform serial dilutions using a suitable solvent. The choice of solvent will depend on the analytical method. For chromatographic methods, it is best to use the mobile phase as the diluent.

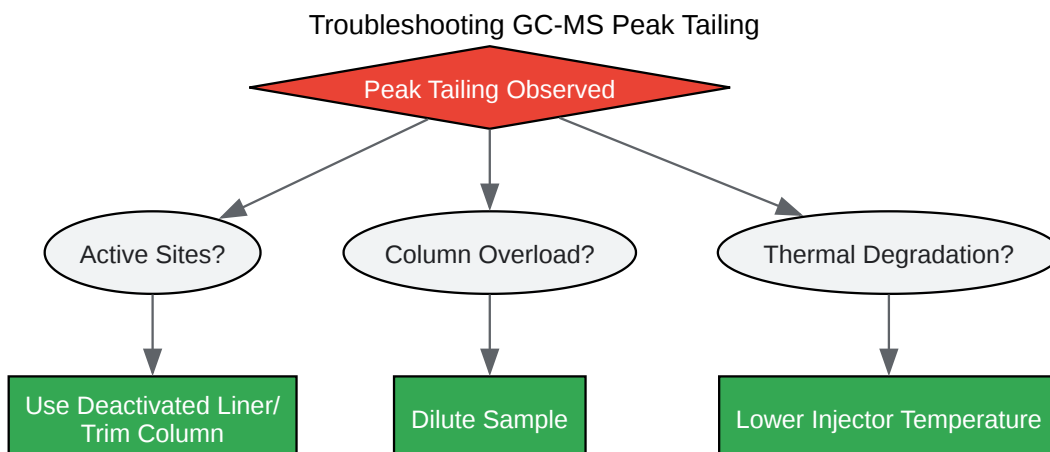
Example Protocol for Preparing a 100 µg/mL Working Standard:

- Allow the stock solution vial to equilibrate to room temperature before opening.

- Using a calibrated micropipette, transfer 100  $\mu$ L of the 10 mg/mL stock solution into a 10 mL volumetric flask.
- Dilute to the mark with your chosen solvent (e.g., methanol, acetonitrile, or mobile phase).
- Cap the flask and invert it several times to ensure the solution is homogeneous.
- Label the flask clearly with the compound name, concentration, solvent, and preparation date.
- Store the working solution at an appropriate temperature, typically refrigerated or at  $-20^{\circ}\text{C}$ , and protect from light.

## Workflow for Preparing Working Solutions





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